

2-Methylpyridine Borane Complex: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Picolineborane

CAS No.: 3999-38-0

Cat. No.: B1247430

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the 2-methylpyridine borane complex, a versatile and stable reagent with significant applications in organic synthesis and pharmaceutical development. This guide covers its core structure, physicochemical properties, synthesis, and key applications, with a focus on detailed experimental protocols and reaction mechanisms.

Introduction

2-Methylpyridine borane complex, also known as 2-picoline borane, is a Lewis acid-base adduct between 2-methylpyridine and borane.[1] It serves as a stable, solid source of borane, making it a safer and more convenient alternative to pyrophoric reagents like borane-tetrahydrofuran or borane-dimethyl sulfide.[2] Its high reactivity and stability in various solvents, including protic solvents like methanol and water, have established it as a crucial reagent for a range of chemical transformations.[3][4] In the pharmaceutical and agrochemical industries, it is particularly valued for its role in creating complex molecular architectures through efficient and selective reactions.[5]

Structure and Physicochemical Properties

The 2-methylpyridine borane complex is formed by the coordination of the nitrogen atom of the 2-methylpyridine ring to the boron atom of borane. This interaction satisfies the electron deficiency of the boron atom, resulting in a stable complex.

Table 1: Physicochemical Properties of 2-Methylpyridine Borane Complex

Property	Value	Reference(s)
Synonyms	2-Picoline borane, (2-Methylpyridin-1-ium-1-yl)boranuide, Pic-BH ₃	[5] [6]
CAS Number	3999-38-0	[5]
Molecular Formula	C ₆ H ₇ N·BH ₃	[5]
Molecular Weight	106.96 g/mol	[5]
Appearance	White to off-white or pale yellow solid/powder	[5] [7]
Melting Point	44-46 °C	[1]
Purity	≥95% - 98%	[5] [8]
Storage Conditions	2 - 8 °C, in a dry, well-ventilated place	[5]

Spectroscopic Data

The structure of the 2-methylpyridine borane complex is confirmed through various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a fundamental tool for the characterization of the 2-methylpyridine borane complex. Spectra are typically recorded in deuterated chloroform (CDCl₃). Key analyses include ¹H NMR, ¹³C NMR, and ¹¹B NMR.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the vibrational modes of the molecule, confirming the presence of the B-H bonds and the pyridine ring structure.

Table 2: Key Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Assignment
3081, 2987	C-H stretching
2370, 2304, 2260	B-H stretching
1617	C=N stretching (pyridine ring)
1480, 1459	C=C stretching (pyridine ring)
1183, 1152	C-H bending / B-H deformation
764	C-H out-of-plane bending
Data obtained from thin film ATR.[1]	

Experimental Protocols

Synthesis of 2-Methylpyridine Borane Complex

A robust and scalable open-flask synthesis method has been developed, avoiding the need for pyrophoric or highly toxic reagents.[1][2]

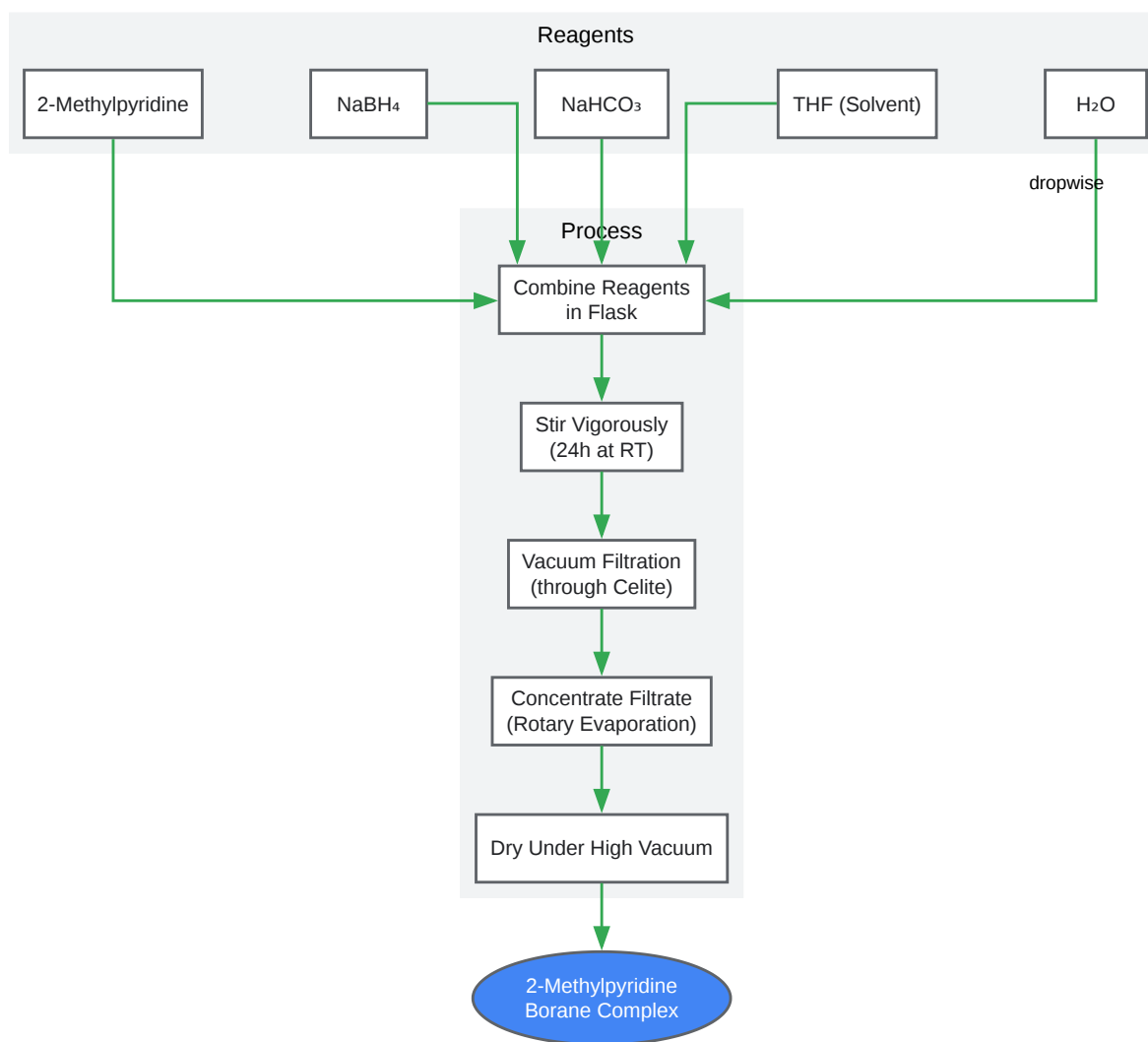
Materials:

- 2-Methylpyridine (distilled)
- Sodium borohydride (NaBH₄)
- Sodium bicarbonate (NaHCO₃), powdered
- Tetrahydrofuran (THF)
- Water

- 500 mL round-bottomed flask
- Magnetic stir bar and stir plate
- Syringes
- Celite
- Sintered glass filter

Procedure:

- To a 500 mL round-bottomed flask, add sodium borohydride (4.54 g, 120 mmol, 2 equiv) and powdered sodium bicarbonate (20.16 g, 240 mmol, 4 equiv).[1]
- Add 2-methylpyridine (5.93 mL, 60 mmol, 1 equiv) to the flask via syringe, followed by 100 mL of tetrahydrofuran.[1]
- Stir the heterogeneous mixture vigorously at room temperature.[1]
- Add water (4.3 mL, 240 mmol, 4 equiv) dropwise via syringe over a period of 15 minutes. Note that this addition is exothermic and causes frothing due to gas evolution.[1]
- After the water addition is complete, rinse the sides of the flask with an additional 20 mL of THF.[1]
- Continue to stir the mixture vigorously for 24 hours at room temperature.[1]
- Filter the reaction mixture under vacuum through a 1-inch-thick pad of Celite on a sintered glass filter.[1]
- Wash the reaction flask and the filter cake with additional THF (3 x 20 mL) to ensure all product is collected.[1]
- Combine the THF extracts and concentrate them to dryness using a rotary evaporator.[1]
- Dry the resulting white solid under high vacuum for 12 hours to yield the final product.[1]



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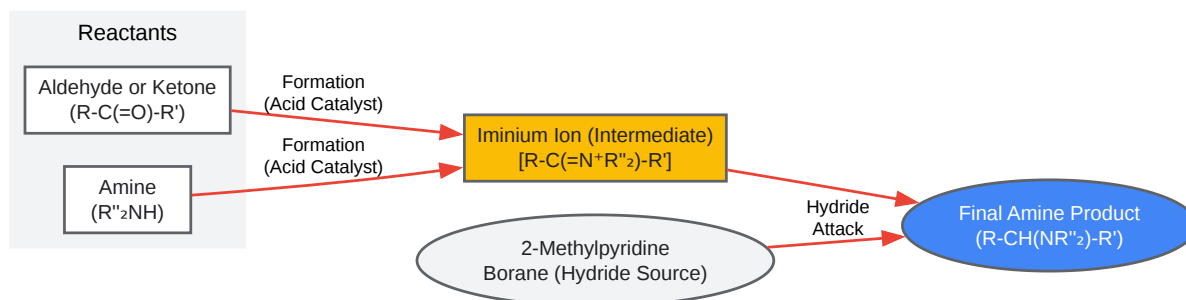
Caption: Workflow for the synthesis of 2-Methylpyridine Borane Complex.

Key Application: Reductive Amination of Aldehydes and Ketones

2-Methylpyridine borane is an excellent reagent for reductive amination, a cornerstone reaction in drug development for forming C-N bonds. It is a safer alternative to sodium cyanoborohydride.^{[1][12][13]}

General Protocol:

- Dissolve the aldehyde or ketone (1 equiv) and the primary or secondary amine (1-1.2 equiv) in a suitable solvent (e.g., methanol, water, or THF).^[3]
- If using methanol, a small amount of acetic acid can be added to catalyze imine/enamine formation.^[3]
- Add 2-methylpyridine borane complex (1-1.5 equiv) to the solution portion-wise at room temperature.
- Stir the reaction mixture at room temperature until the reaction is complete (monitoring by TLC or LC-MS).
- Perform an aqueous workup to quench any excess reagent and remove byproducts.
- Extract the product with a suitable organic solvent.
- Dry the organic layer, concentrate, and purify the product using column chromatography or crystallization.



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Caption: General signaling pathway for reductive amination.

Applications in Research and Drug Development

The stability, selectivity, and safety profile of 2-methylpyridine borane make it a valuable tool for chemists.

- **Reductive Amination:** It is widely used as a superior alternative to toxic cyanoborohydrides for the synthesis of amines from carbonyl compounds.^{[3][4]} This reaction is fundamental in the synthesis of active pharmaceutical ingredients (APIs).
- **Reduction of Other Functional Groups:** The complex can be used for the reduction of oxime ethers to form alkoxyamine derivatives.
- **Oligosaccharide Labeling:** In proteomics and glycomics, it serves as a non-toxic reducing agent for labeling oligosaccharides with fluorescent tags via reductive amination, enabling their detection and analysis.^{[12][13]}
- **Alkylation Reactions:** It is employed in the reductive alkylation of hydrazines and amino acid derivatives.^{[1][14]}
- **Materials Science:** The complex is used in the synthesis of nanoparticles and for the chemical functionalization of polymers like alginates.^[1]

Safety and Handling

2-Methylpyridine borane complex is classified as a water-reactive solid that releases flammable gases (hydrogen) upon contact with water.[15] It can cause skin and eye irritation.

- Handling: Handle under an inert gas atmosphere and protect from moisture. Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[15]
- Fire Extinguishing: Use dry sand, carbon dioxide (CO₂), or powder. Do not use water or foam.[15]
- Storage: Store in a tightly closed container in a dry, well-ventilated place at the recommended temperature of 2-8 °C.[5]

Conclusion

The 2-methylpyridine borane complex is a highly efficient, stable, and versatile reagent with a broad range of applications in modern organic synthesis. Its favorable safety profile compared to other hydride sources makes it particularly attractive for both academic research and large-scale industrial applications, including the development and manufacturing of pharmaceuticals. The detailed protocols provided in this guide offer a starting point for its effective implementation in the laboratory.

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- To cite this document: BenchChem. [2-Methylpyridine Borane Complex: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1247430/docs#2-methylpyridine-borane-complex-a-technical-guide-for-researchers>]

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